Comparative Guide: 2,1-Benzothiazol-7-ol vs. Benzothiazole Isomers

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Compound of Interest	
Compound Name:	*2,1-Benzothiazol-7-ol*
CAS No.:	*58555-25-2*
Cat. No.:	*B8656880*

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Executive Summary

This guide provides a critical analysis of **2,1-Benzothiazol-7-ol** (a derivative of the thioanthranil or 2,1-benzisothiazole scaffold) compared to its more commercially prevalent isomers, 1,3-benzothiazole and 1,2-benzothiazole.

While 1,3-benzothiazoles are established pharmacophores in oncology and neurology (e.g., Riluzole), and 1,2-benzothiazoles are dominant industrial biocides (e.g., BIT), the 2,1-benzothiazole scaffold represents a niche, often chemically labile system with distinct bioactivity profiles.

Key Finding: The 2,1-benzothiazole core exhibits a higher propensity for genotoxicity and ring-opening reactivity compared to its isomers. Consequently, **2,1-Benzothiazol-7-ol** should be approached as a high-reactivity intermediate or specialized probe, rather than a standard stable drug scaffold.

Chemical Identity & Isomer Landscape

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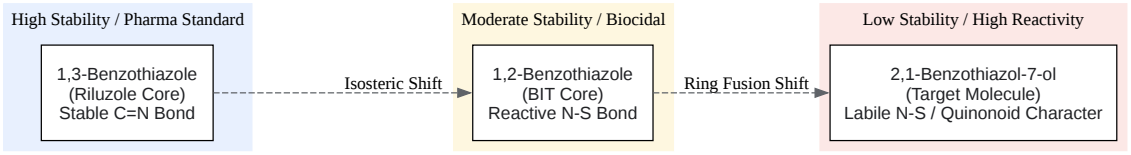
To understand the bioactivity of **2,1-Benzothiazol-7-ol**, we must first distinguish the electronic environments of the three isomers.

Isomer System	Common Name	Key Feature	Primary Application
1,3-Benzothiazole	Benzothiazole	Stable Aromatic System	Pharma: Antitumor (Phortress), ALS (Riluzole).
1,2-Benzothiazole	Benzisothiazole	N-S Bond (Isothiazole)	Biocide: Preservatives (BIT), Antifungal.
2,1-Benzothiazole	Thioanthranil	Hypervalent/Labile N-S	Niche: Azo dyes, Synthetic intermediates.

Structural Visualization

The following diagram illustrates the structural relationship and the "Stability Gradient" among the isomers.

Fig 1. Stability and application gradient of benzothiazole isomers.



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Detailed Bioactivity Analysis: **2,1-Benzothiazol-7-ol**

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The 2,1-benzothiazole ring (thioanthranil) is isosteric with quinoline but possesses unique electronic properties due to the position of the sulfur atom. The addition of a 7-hydroxy group (-OH) significantly alters its physicochemical profile.

Structure-Activity Relationship (SAR)

- The 2,1-Core Instability: Unlike the 1,3-isomer, the 2,1-benzothiazole system is less aromatic. It can be viewed as a cyclic thio-anthranil derivative. This makes the ring susceptible to nucleophilic attack and ring-opening, often leading to the formation of azo-compounds or recyclization.
- The 7-Hydroxy Effect:
  - Solubility: The -OH group at position 7 introduces a critical hydrogen bond donor, significantly increasing aqueous solubility compared to the unsubstituted parent.
  - Metabolic Handle: In biological systems, the 7-OH is a prime site for Phase II conjugation (glucuronidation/sulfation), likely resulting in rapid clearance unless blocked.
  - Redox Potential: Hydroxy-substituted benzisothiazoles can act as antioxidants, but they can also undergo oxidation to quinone-imine type intermediates, which are potentially toxic.

Biological Profile & Toxicity

Critical Warning: Research indicates a distinct toxicity profile for 2,1-benzothiazoles compared to 1,2-isomers.

- Genotoxicity (Ames Positive): A landmark study by Zani et al. demonstrated that many 2,1-benzothiazole derivatives (especially those with amino or nitro groups) act as direct-acting mutagens in Salmonella typhimurium strains. The 2,1-arrangement allows for metabolic activation into DNA-reactive species more readily than the 1,2-isomer [1].
- Antimicrobial Activity: generally low.[1] While 1,2-benzothiazoles (like BIT) are potent biocides, 2,1-benzothiazoles typically show poor inhibition of bacterial growth, with few exceptions (e.g., specific 3-substituted derivatives) [1].

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Comparative Performance Data

The following table contrasts the target molecule with industry standards.

Feature	2,1-Benzothiazol-7-ol	1,3-Benzothiazole (e.g., Riluzole)	1,2-Benzothiazole (e.g., BIT)
Primary Mechanism	Redox cycling / DNA intercalation (Potential)	Glutamate release inhibition / Na+ channel block	Thiol-interaction (cytoskeletal damage)
Stability	Low (Susceptible to ring opening)	High (Metabolically stable core)	Moderate (Stable in formulation)
Toxicity Profile	High Risk (Potential Mutagen)	Low/Managed (Clinical Drug)	Moderate (Skin Sensitizer)
Solubility (logP)	~1.5 (Predicted)	3.5 (Lipophilic)	0.8 (Amphiphilic)
Key Application	Synthetic Intermediate / Probe	Neuroprotection / Antitumor	Preservative / Antifungal

Experimental Protocols

For researchers investigating **2,1-Benzothiazol-7-ol**, the following protocols are recommended to validate synthesis and safety before advancing to efficacy models.

Synthesis via Reductive Cyclization

Rationale: The most reliable route to the 2,1-core involves the reduction of o-nitro-thio-compounds.

- Precursor: Start with 2-nitro-3-hydroxy-benzaldehyde (or protected equivalent) protected as a thioacetal or reacted with sodium sulfide.
- Reduction: Treat with

  or

  .

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- Cyclization: The intermediate amine spontaneously cyclizes onto the sulfur/aldehyde center to form the 2,1-benzothiazole ring.
- Deprotection: If the 7-OH was protected (e.g., -OMe), perform demethylation using

  in DCM at -78°C.

Safety Screening: Modified Ames Test

Rationale: Given the genotoxic risk of the 2,1-scaffold, this is the go/no-go gate.

- Strains: Use S. typhimurium TA98 (frameshift) and TA100 (base-pair substitution).
- Activation: Perform assay with and without S9 fraction (liver microsomes) to distinguish direct mutagens from metabolically activated ones.
- Dosing: Test **2,1-Benzothiazol-7-ol** at 0.1, 1.0, 10, 100, and 500 µ g/plate .
- Threshold: A 2-fold increase in revertant colonies over vehicle control indicates mutagenicity.

Mechanism of Action Workflow

The following diagram outlines the pathway to determine if the 7-ol derivative acts via the standard 1,2-mechanism (thiol depletion) or the 2,1-mechanism (DNA damage).

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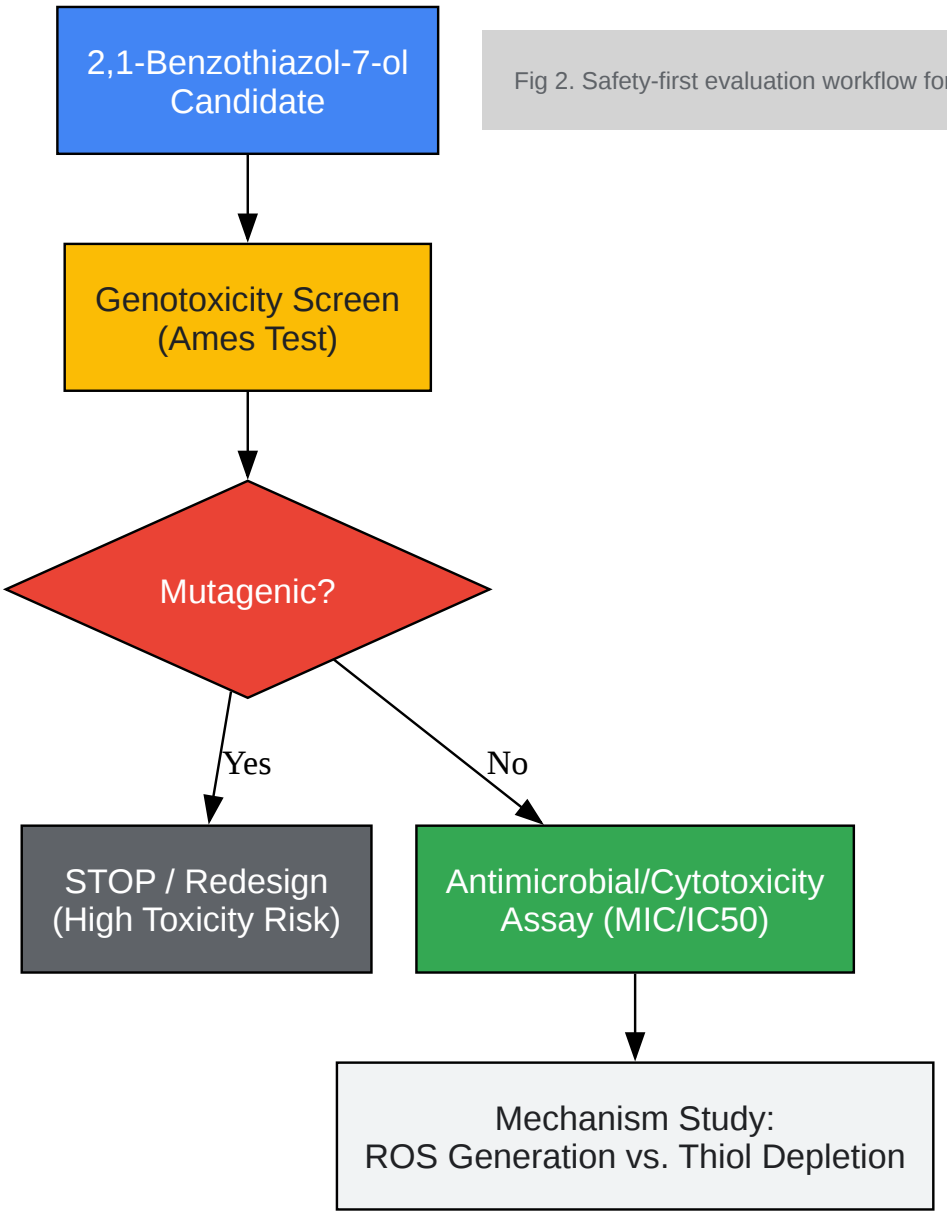


Fig 2. Safety-first evaluation workflow for 2,1-benzothiazoles.

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Expert Recommendation

For Drug Development: The **2,1-Benzothiazol-7-ol** scaffold is not recommended as a primary lead for oral therapeutics due to the high probability of genotoxicity and chemical instability associated with the 2,1-benzisothiazole system.

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For Chemical Biology: It serves as an excellent reactive probe. The 7-hydroxy group provides a handle for attaching fluorophores. The molecule can be used to study enzymes that specifically ring-open isothiazoles or to generate reactive electrophiles in situ for covalent inhibition studies.

Alternative: If the goal is biological efficacy (antimicrobial or antitumor) with a safer profile, shift the scaffold to the 1,2-benzisothiazole (for antimicrobial) or 1,3-benzothiazole (for kinase inhibition) and retain the 7-hydroxy substitution for solubility.

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